

An In-depth Technical Guide to Acid Yellow 61 (CAS 12217-38-8)

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Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B15622547

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Acid Yellow 61, identified by the CAS number 12217-38-8, is a monoazo acid dye.^[1] Primarily utilized in the textile and leather industries, it imparts a vibrant yellow hue to materials such as wool, silk, and polyamide fibers.^{[1][2]} This technical guide provides a comprehensive overview of the known properties of **Acid Yellow 61**, including its physicochemical characteristics, synthesis, and safety information. While this document is intended for a scientific audience, it is important to note that publicly available data on the biological activity and drug development applications of this compound are limited.

Physicochemical Properties

Acid Yellow 61 is a yellow powder that is soluble in water.^{[1][3]} Its solubility is reported to be 35 g/L in water at 90°C.^{[1][3]} The aqueous solution of **Acid Yellow 61** is a greenish-yellow, which turns to a tender yellow upon the addition of hydrochloric acid or sodium hydroxide.^[1] In concentrated sulfuric acid, it appears as a dark yellow, and upon dilution, the color remains unchanged with some precipitation.^[1]

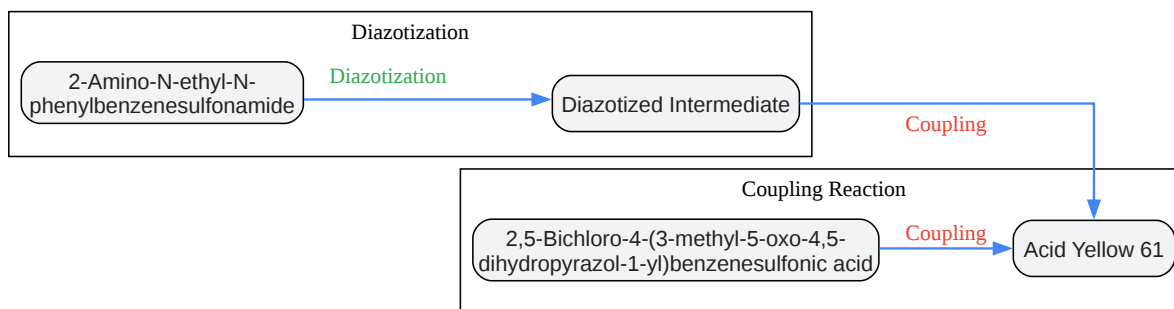
A summary of the quantitative physicochemical data for **Acid Yellow 61** is presented in the table below. It is important to note that specific experimental data for properties such as boiling point and density are not readily available in the public domain.

Property	Value	Source
CAS Number	12217-38-8	[1]
Molecular Formula	C ₂₄ H ₂₀ Cl ₂ N ₅ NaO ₆ S ₂	[1]
Molecular Weight	632.47 g/mol	[1]
Appearance	Yellow powder	[1][3]
Melting Point	50-55°C (for a 5% preparation in petrolatum)	[4]
Boiling Point	Data not available	[5]
Density	Data not available	[6]
Solubility	35 g/L in water at 90°C	[1][3]
LogP	-0.36 at 20°C	[7]

Synthesis

The manufacturing process for **Acid Yellow 61** involves a diazotization and coupling reaction. [1] The general synthesis workflow is as follows:

- Diazotization: 2-Amino-N-ethyl-N-phenylbenzenesulfonamide is diazotized.
- Coupling: The resulting diazo compound is then coupled with 2,5-Bichloro-4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid.[1]



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A simplified workflow for the synthesis of **Acid Yellow 61**.

A detailed experimental protocol for the synthesis of **Acid Yellow 61** is not extensively documented in publicly available literature. However, general procedures for the synthesis of acid dyes can be found in specialized chemical patent literature.[8][9]

Spectral Data

Detailed spectral data such as UV-Vis and NMR for pure **Acid Yellow 61** are not readily available. However, an FTIR spectrum of **Acid Yellow 61** adsorbed onto a cationic poly [AAm/NVP/DAPB] hydrogel has been reported.[10] The spectrum showed a characteristic peak at 1031 cm^{-1} corresponding to the N-N stretching of the pyrazole ring in the dye molecule.[10] The absence of a peak at 954 cm^{-1} , which is present in the hydrogel alone, suggests an electrostatic interaction between the dye and the quaternary nitrogen of the hydrogel.[10]

Experimental Protocols

Analysis by High-Performance Liquid Chromatography-Quadrupole Orbitrap High-Resolution Mass Spectrometry (HPLC-Q-Orbitrap-HRMS)

While a specific protocol for the analysis of pure **Acid Yellow 61** is not detailed, a method for the rapid determination of 61 acid dyes, including **Acid Yellow 61**, in food matrices has been published. This method can be adapted for the analysis of the compound.

Sample Preparation (from a solid matrix):

- Homogenize the sample.
- Extract a known weight of the sample with a suitable solvent (e.g., a mixture of water, methanol, and dichloromethane).
- Perform a liquid-liquid extraction to remove interfering substances.
- The final extract is then analyzed by HPLC-Q-Orbitrap-HRMS.

Instrumental Analysis:

- Chromatography: Utilize a C18 reversed-phase column with a gradient elution.
- Mobile Phase: A typical mobile phase system consists of a buffered aqueous solution and an organic solvent like acetonitrile.
- Mass Spectrometry: Employ a quadrupole Orbitrap mass spectrometer for high-resolution mass analysis.

Biological Activity and Drug Development Potential

There is currently no publicly available scientific literature detailing any specific biological activity, cytotoxicity, or therapeutic applications of **Acid Yellow 61**. The primary focus of research on this compound has been its application as a dye and its removal from wastewater. As such, information regarding its interaction with signaling pathways or its potential in drug development is not available.

Safety Information

Acid Yellow 61 is classified as having oral acute toxicity (Category 4), skin irritation (Category 2), and eye irritation (Category 2), and may be harmful if inhaled.[4] The LD50 for acute oral toxicity in rats is reported to be greater than 2,000 mg/kg.[6] Standard safety precautions,

including the use of personal protective equipment such as gloves and safety glasses, should be observed when handling this compound.[4]

Conclusion

Acid Yellow 61 is a well-characterized monoazo dye with established applications in the textile and leather industries. Its physicochemical properties are partially documented, though some data points remain unavailable. While its synthesis is understood in principle, detailed experimental protocols are not widely published. A significant gap in the current knowledge exists regarding its biological effects and potential for applications in drug development, with no available data on its interaction with biological systems or signaling pathways. Further research would be necessary to explore these aspects of **Acid Yellow 61**.

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